

"TD1092 intermediate-1" CAS number and molecular weight

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Compound of Interest

Compound Name: TD1092 intermediate-1

Cat. No.: B15554908

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In-depth Technical Guide: TD1092 intermediate-1

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identity

CAS Number: 1584239-82-6^[1] Molecular Formula: C₃₅H₄₈N₄O₆ Molecular Weight: 620.78 g/mol

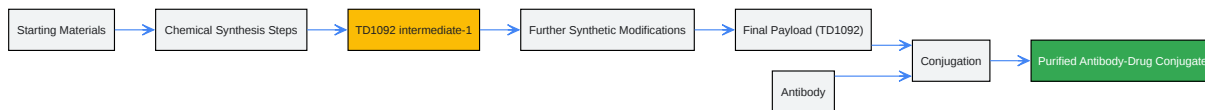
| Property | Value |
|-------------------|---|
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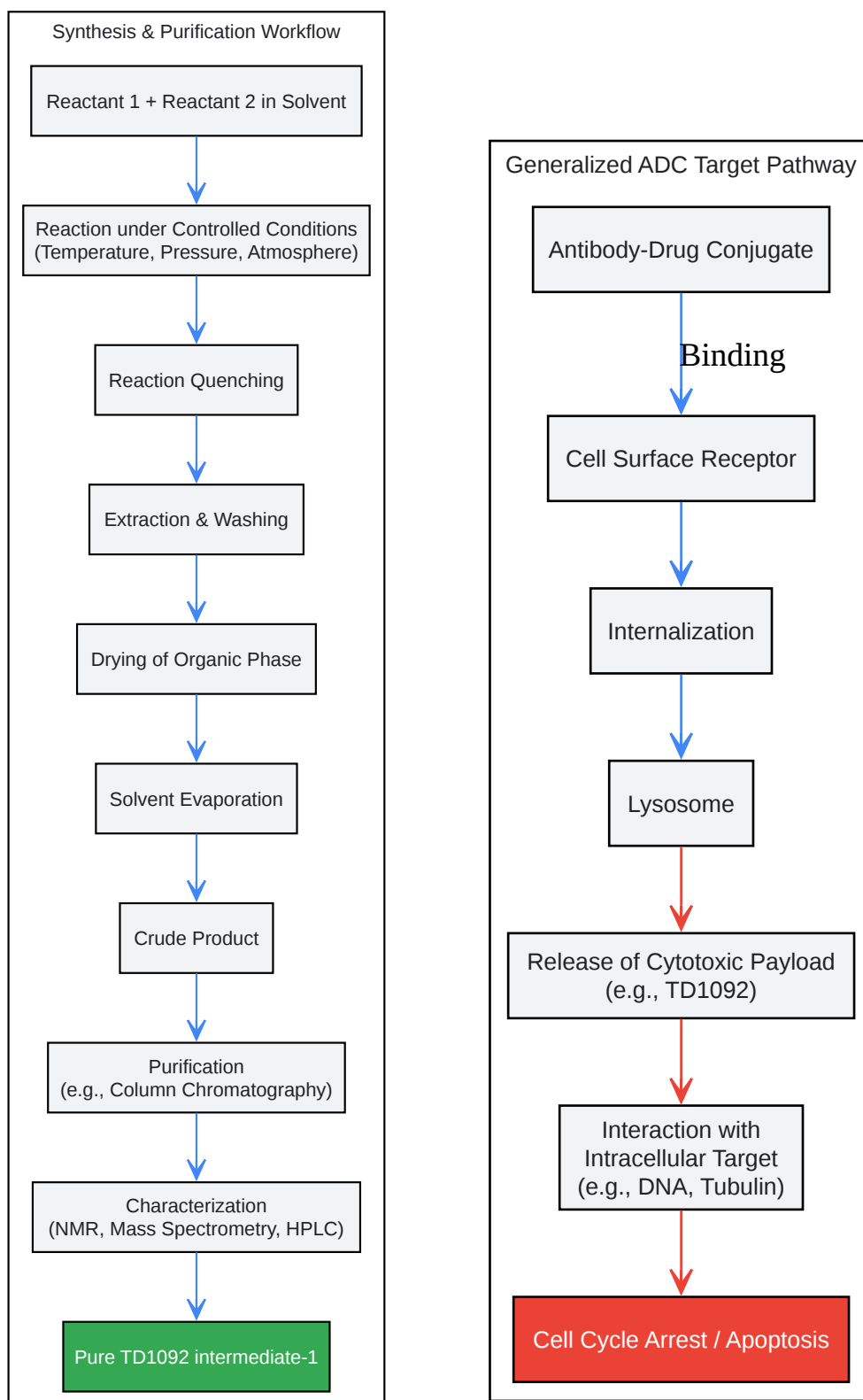
Introduction

TD1092 intermediate-1 is a key chemical entity utilized in the synthesis of the more complex molecule, TD1092. Its significance lies in its role as a building block for this final product, which is associated with the field of Antibody-Drug Conjugates (ADCs). ADCs represent a targeted therapeutic approach, combining the specificity of an antibody with the cytotoxic potential of a small molecule drug. The precise structure and chemical properties of **TD1092 intermediate-1** are crucial for the successful synthesis and ultimate efficacy of the final ADC.

Synthesis and Logical Workflow

The synthesis of a complex therapeutic agent like an Antibody-Drug Conjugate involves a multi-step process. **TD1092 intermediate-1** represents a critical milestone within this synthetic pathway. The general logical workflow for the utilization of such an intermediate is depicted below. This diagram illustrates the conceptual flow from starting materials to the final conjugated antibody, highlighting the position of the intermediate.





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References

- 1. Others 16 - 美国 InvivoChem 中文官网 [invivochem.cn]
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